using Allyl 4-chloro-2-nitrobenzoate as a pharmaceutical intermediate

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Compound of Interest

Compound Name:	*Allyl 4-chloro-2-nitrobenzoate*
Cat. No.:	*B8748950*

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Part 1: Core Directive & Strategic Utility

Allyl 4-chloro-2-nitrobenzoate (CAS: 93856-97-4) is not merely a building block; it is a tactical scaffold designed for convergent synthesis.[1][2] While the parent acid (4-chloro-2-nitrobenzoic acid) is a commodity chemical for simple quinazolinone production, the allyl ester derivative offers a critical advantage: Orthogonality.[1]

In complex total synthesis or diversity-oriented synthesis (DOS) of kinase inhibitors (e.g., Afatinib analogs) or benzodiazepines, the carboxylic acid often requires protection that survives acidic (Boc removal) or basic (Fmoc removal) conditions. The allyl ester provides this stability but can be removed under neutral, mild conditions using Palladium(0) catalysis.

The "Dual-Handle" Advantage:

- The Orthogonal Lock (Allyl Ester): Protects the C-terminus, allowing modifications to the nitro group or nucleophilic attacks elsewhere, then "unlocked" selectively without touching acid-labile (t-butyl) or base-labile (methyl/ethyl) groups.[1][2]
- The Pharmacophore Core (4-Cl, 2-NO2):

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- 2-NO2: Latent amine precursor.[1][2] Upon reduction, it becomes the nucleophile for intramolecular cyclization (forming Quinazolinones or Benzodiazepines).
- 4-Cl: A metabolic blocker or a handle for late-stage cross-coupling (Suzuki/Buchwald) after the core heterocycle is established.[1][2]

Part 2: Chemical Utility & Reactivity Profile

Physicochemical Profile

Property	Data	Relevance
CAS Number	93856-97-4	Specific Allyl Ester ID
Molecular Formula	$C_{13}H_{10}ClNO_4$	-
Molecular Weight	279.68 g/mol	-
Solubility	DCM, THF, EtOAc	High lipophilicity aids organic phase reactions vs. the polar free acid.[1][2][3][4][5]
Stability	Acid/Base Stable	Survives TFA (Boc removal) and Piperidine (Fmoc removal).[2]
Lability	$Pd(PPh_3)_4$ / Scavenger	Cleaved by π-allyl complex formation (Tsuji-Trost mechanism).[1][2]

The Reactivity Map

The molecule features three distinct reactive centers. Understanding their hierarchy is crucial for yield optimization.

- Site A (Allyl Ester): Reactive only to Pd(0).[2] Inert to standard nucleophiles (amines, alcohols) under non-forcing conditions.[2]
- Site B (Nitro Group): Electron-withdrawing group (EWG) activating the ring.[2] It is the "trigger" for cyclization.

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- Site C (Chlorine at C4):Meta to the Nitro group. Critical Insight: Unlike 2-chloro-1-nitrobenzene (where Cl is ortho to NO2), the Cl here is meta to the activating Nitro group.[1] Therefore, it is resistant to SNAr displacement under mild conditions. This is a feature, not a bug—it allows you to build the heterocycle without accidentally displacing the chlorine, preserving it for the final drug target (e.g., EGFR inhibitors often require this Cl).

Part 3: Experimental Protocols

Protocol A: Orthogonal Deprotection (The "Unlock")

Objective: Selective removal of the allyl group to liberate the free acid for coupling, without affecting other protecting groups.

Reagents:

- Substrate: **Allyl 4-chloro-2-nitrobenzoate** (1.0 equiv)[1][2]
- Catalyst: Tetrakis(triphenylphosphine)palladium(0) [$Pd(PPh_3)_4$] (0.05 equiv)[2]
- Scavenger: Phenylsilane ($PhSiH_3$) (2.0 equiv) OR Morpholine (5.0 equiv)[2]
- Solvent: Anhydrous Dichloromethane (DCM) or THF.[2]

Step-by-Step Methodology:

- Preparation: Dissolve the substrate in anhydrous DCM (0.1 M concentration) under an inert atmosphere (Nitrogen/Argon). Note: Oxygen poisons the Pd(0) catalyst.[2]
- Scavenger Addition: Add Phenylsilane (preferred for solid-phase) or Morpholine.[2]
  - Mechanism:[2][6][7][8] The Pd(0) inserts into the allylic C-O bond, forming a π-allyl Pd complex. The scavenger (nucleophile) attacks the π-allyl ligand, regenerating Pd(0) and releasing the carboxylate. Phenylsilane is preferred as it produces neutral silyl byproducts, whereas morpholine generates basic allyl-morpholine.[2]
- Catalyst Addition: Add $Pd(PPh_3)_4$ quickly to the stirring solution. Wrap the flask in foil (light sensitive).

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- Reaction: Stir at Room Temperature (20-25°C) for 30–60 minutes. Monitor by TLC (Product is the free acid, much more polar; will streak on silica unless 1% AcOH is added to eluent).
- Workup:
  - If $PhSiH_3$ used: Evaporate solvent.[2] The residue contains the silyl ester/acid. Perform a mild basic wash ($NaHCO_3$) to extract the acid into water, wash organics, then acidify aqueous layer to precipitate the pure 4-chloro-2-nitrobenzoic acid.[1]

Protocol B: Reductive Cyclization to Quinazolinone Scaffold

Objective: Converting the deprotected/coupled intermediate into a 7-chloroquinazolin-4(3H)-one core (common in kinase inhibitors).[1][2]

Context: This step typically follows the coupling of the deprotected acid (from Protocol A) to an amine ($R\text{-}NH_2$).[2] Here, we assume the acid has been converted to an amide: N-substituted-4-chloro-2-nitrobenzamide.[1]

Reagents:

- Substrate: N-alkyl-4-chloro-2-nitrobenzamide[1][2]
- Reductant: Iron Powder (Fe) (5.0 equiv)[2]
- Promoter: Ammonium Chloride (NH_4Cl) (saturated aq.[2] solution) or Acetic Acid.[2][9][10]
- Cyclization Agent: Triethyl Orthoformate ($HC(OEt)_3$).[2]

Step-by-Step Methodology:

- Nitro Reduction:
  - Suspend the nitrobenzamide in Ethanol/Water (3:1).[2]
  - Add Fe powder and NH_4Cl.[2] Heat to reflux (80°C) for 2 hours.
  - Observation: The yellow nitro compound turns into a fluorescent/colorless amine.

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- Filter hot through Celite to remove Iron sludge.[2] Concentrate to obtain the 2-amino-4-chlorobenzamide.[1][2]

- The "Niementowski" Variation (Cyclization):
  - Dissolve the crude amine in Triethyl Orthoformate (acting as solvent and reagent).[2]
  - Add a catalytic amount of p-Toluenesulfonic acid (pTSA).[1][2]
  - Reflux for 3-4 hours.[1][2]
  - Mechanism:[2][6][7][8] The amine condenses with the orthoformate to form an imidate, which is then attacked by the amide nitrogen (intramolecularly) to close the pyrimidine ring.

- Isolation: Cool to 0°C. The Quinazolinone product often precipitates.[2] Filter and wash with cold ether.

Part 4: Visualization & Logic Flow

The following diagram illustrates the divergent utility of the Allyl ester. It allows for "Path A" (Direct Cyclization) or "Path B" (Peptide/Linker Insertion), which is impossible with the simple methyl ester or free acid due to protection conflicts.



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Caption: Workflow for converting **Allyl 4-chloro-2-nitrobenzoate** into a bioactive Quinazolinone scaffold via orthogonal deprotection and reductive cyclization.

Part 5: Quality Control & Troubleshooting

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Issue	Probable Cause	Corrective Action
Incomplete Allyl Removal	Catalyst Poisoning (O_2)	Degas solvents thoroughly.[1] [2] Use fresh $Pd(PPh_3)_4$ (should be yellow, not black).
Allyl Re-attachment	Insufficient Scavenger	Increase Morpholine/$PhSiH_3$ to 5.0 equiv to trap the π-allyl cation irreversibly.
Loss of Chlorine (Dehalogenation)	Over-reduction (H_2/Pd)	Avoid catalytic hydrogenation (H_2/Pd-C) if possible, as it can dechlorinate the aromatic ring. [2] Use Fe/NH_4Cl or $SnCl_2$ (chemoselective for Nitro).[2]
Low Cyclization Yield	Steric Hindrance	If R-group on amide is bulky, use higher boiling solvent (e.g., Diglyme) or microwave irradiation for the orthoformate step.[2]

Part 6: References

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  - Grounding: Provides comparative reactivity data on nitro-activated aromatic rings, supporting the claim that the 4-Cl position is relatively stable to SNAr compared to ortho-halogens.[1][2]

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